

Application Notes and Protocols for (2E)-Hexenoyl-CoA

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Compound of Interest

Compound Name: (2E)-Hexenoyl-CoA

Cat. No.: B1245581

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Introduction

(2E)-Hexenoyl-CoA, also known as Hex-2-trans-enoyl-CoA, is a key intermediate in the metabolic pathway of fatty acid beta-oxidation.^{[1][2]} It serves as a substrate for several enzymes, including enoyl-CoA hydratase, enoyl-coenzyme A reductase, acyl-CoA oxidase, and acyl-CoA dehydrogenase.^{[1][2]} Its central role in lipid metabolism makes it a critical molecule for research in metabolic disorders, drug discovery, and bio-engineering. These application notes provide detailed guidance on the handling, storage, and utilization of **(2E)-Hexenoyl-CoA** in a laboratory setting.

Handling and Storage

Proper handling and storage of **(2E)-Hexenoyl-CoA** are crucial to maintain its integrity and ensure experimental reproducibility. Acyl-CoA compounds are susceptible to both chemical and enzymatic degradation.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Handle the compound in a clean, designated area to avoid cross-contamination.

- Minimize exposure to atmospheric moisture and oxygen. It is recommended to work under an inert atmosphere (e.g., nitrogen or argon) when preparing solutions for long-term storage.

Storage Conditions: **(2E)-Hexenoyl-CoA** is typically supplied as a solid. For optimal stability, it should be stored under the following conditions:

Parameter	Recommendation	Rationale
Temperature	Store at -20°C or below.	Low temperatures minimize chemical degradation and enzymatic activity.
Atmosphere	Store in a tightly sealed container, preferably under an inert gas (e.g., argon or nitrogen).	Minimizes oxidation and hydrolysis.
Light	Protect from direct light.	Prevents potential photo-degradation.

Solution Stability: Aqueous solutions of coenzyme A and its derivatives are unstable at basic pH and should be stored frozen in aliquots at a pH between 2 and 6.[3] For short-term use, solutions can be kept on ice. It is advisable to use freshly prepared solutions for experiments whenever possible.

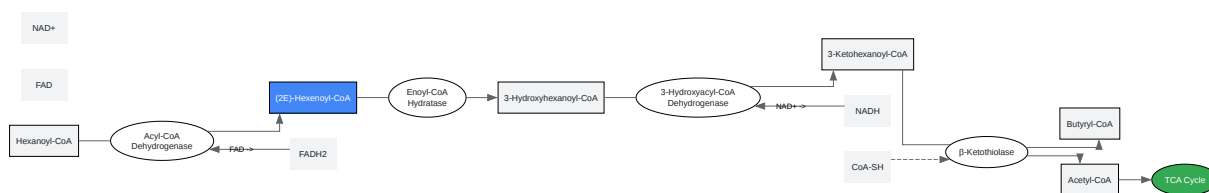
Physicochemical Properties

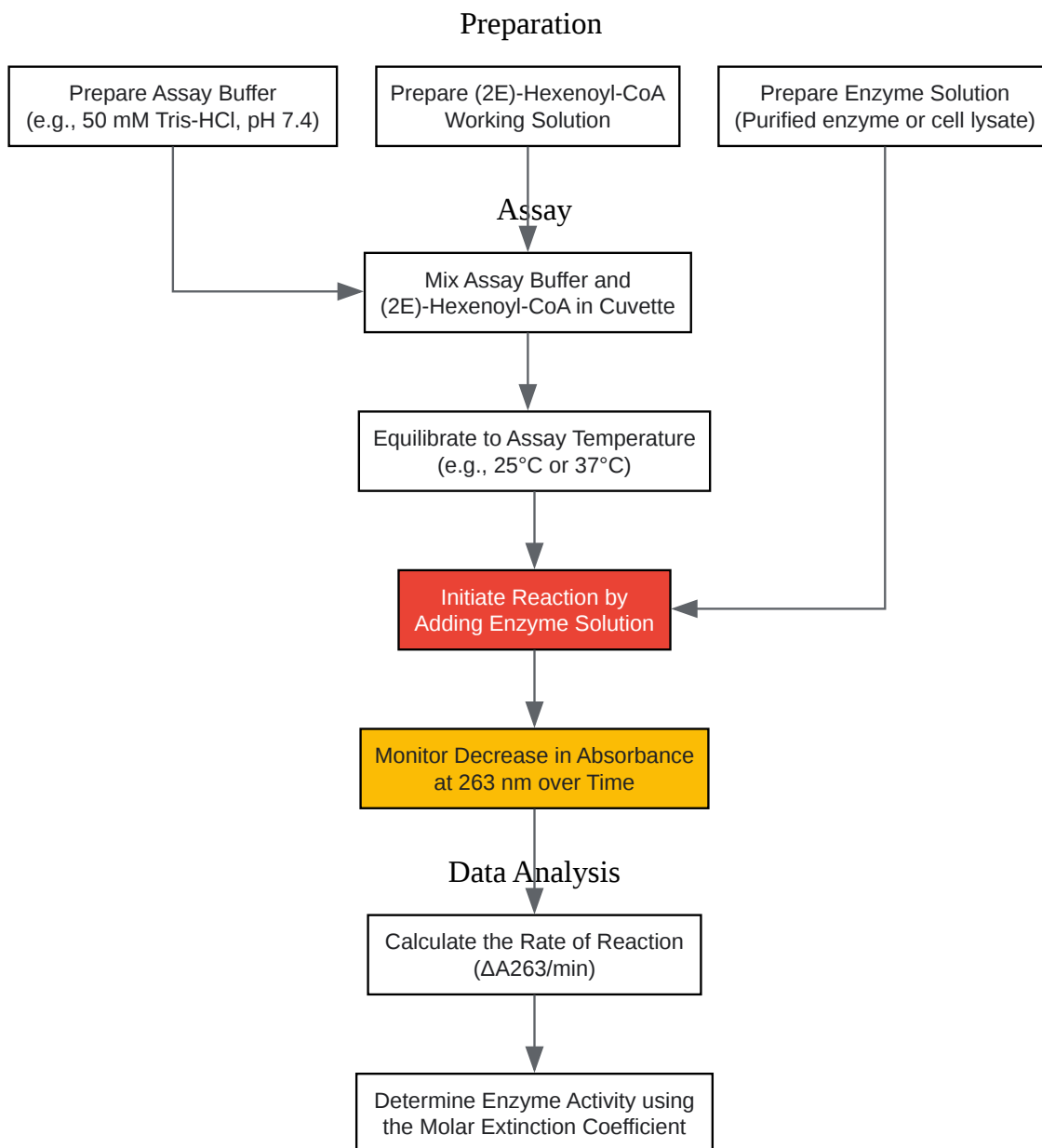
A summary of the key physicochemical properties of **(2E)-Hexenoyl-CoA** is provided below.

Property	Value
Molecular Formula	C27H44N7O17P3S
Molecular Weight	863.66 g/mol
Appearance	Solid
Solubility	Soluble in water.[3] Quantitative data for other common laboratory solvents is not readily available. It is advisable to perform small-scale solubility tests before preparing stock solutions.
logP	-2.181 (Experimentally determined)[4]

Metabolic Pathway Involvement

(2E)-Hexenoyl-CoA is an intermediate in the mitochondrial beta-oxidation of fatty acids.[1][2] This pathway is a major source of cellular energy. The diagram below illustrates the position of **(2E)-Hexenoyl-CoA** in this pathway.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (2E)-Hexenoyl-CoA - Nordic Biosite [nordicbiosite.com]
- 3. neolab.de [neolab.de]
- 4. (2E)-Hexenoyl-CoA | C27H44N7O17P3S | CID 5280765 - PubChem [pubchem.ncbi.nlm.nih.gov]
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